

Personal protective equipment for handling STING agonist-17

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Compound of Interest		
Compound Name:	STING agonist-17	
Cat. No.:	B14080982	Get Quote

Essential Safety and Handling Guide for STING Agonist-17

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **STING agonist-17**. The following procedures are based on best practices for managing potent pharmaceutical compounds and should be implemented to ensure a safe laboratory environment.

Compound Information and Hazards

STING agonist-17 is a potent stimulator of the STING (Stimulator of Interferator Genes) receptor, with a reported IC50 value of 0.062 nM.[1] While a specific, comprehensive Safety Data Sheet (SDS) for **STING agonist-17** is not publicly available, an SDS for a similar compound, STING agonist-14, indicates that compounds in this class may be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation.[2] Therefore, **STING agonist-17** should be handled as a potent, potentially hazardous compound.

Storage:

• Stock Solution: Store at -80°C for up to 6 months or at -20°C for up to 1 month.[1]

Personal Protective Equipment (PPE)



Safety Operating Guide

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A comprehensive PPE strategy is mandatory to minimize exposure. The following table summarizes the recommended PPE for handling **STING agonist-17**, based on guidelines for potent compounds.[3][4]



PPE Category	ltem	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR)	Recommended for operations with a high risk of aerosol generation. Hoods or full-facepieces can offer high Assigned Protection Factors (APFs), up to 1000.
Reusable Half or Full- Facepiece Respirator	Use with P100/FFP3 particulate filters. A proper fit test is required.	
Disposable Respirators (e.g., N95, FFP2)	Suitable for low-risk activities but not recommended as primary protection for handling highly potent compounds.	
Hand Protection	Double Gloving	Wear two pairs of nitrile gloves. The outer glove should be changed immediately upon contamination or at regular intervals.
Body Protection	Disposable Coveralls	Use coveralls made from materials like Tyvek or microporous film (MPF) to protect against chemical splashes and dust. Also known as "bunny suits" for full body protection.
Dedicated Lab Coat	A disposable or professionally laundered lab coat should be worn over personal clothing.	
Eye Protection	Safety Goggles or a Face Shield	Use chemical splash goggles that provide a complete seal around the eyes. A face shield



		can be worn over goggles for additional protection.
		Disposable shoe covers must
Foot Protection	Shoe Covers	be worn in the designated
FOOL Protection	Silve Covers	handling area and removed
		before exiting.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for safely handling potent compounds like STING agonist-17.

3.1. Preparation:

- Designated Area: All handling of STING agonist-17 must occur in a designated area with restricted access, such as a containment isolator or a certified chemical fume hood.
- Decontamination: Ensure all surfaces and equipment are decontaminated before and after handling.
- Spill Kit: A spill kit appropriate for chemical hazards should be readily accessible.

3.2. Weighing and Reconstitution:

- Weighing: If weighing the solid compound, perform this task within a containment system (e.g., glove box or ventilated balance enclosure) to prevent dust inhalation.
- Solution Preparation: When dissolving the compound, add the solvent to the solid slowly to avoid splashing. Keep containers covered as much as possible.

3.3. Experimental Use:

- Containment: All procedures should be designed to minimize the generation of aerosols and dust.
- Sharps: Use caution when handling needles or other sharps to avoid accidental skin puncture.



3.4. Post-Handling:

- Decontamination: Thoroughly decontaminate all surfaces and equipment used during the handling process with a validated cleaning agent.
- PPE Doffing: Remove PPE in the designated doffing area, taking care to avoid selfcontamination. Dispose of single-use PPE in the appropriate hazardous waste container.
- Personal Hygiene: Wash hands and any potentially exposed skin thoroughly with soap and water after removing PPE.

Disposal Plan

All waste materials contaminated with **STING agonist-17** must be treated as hazardous chemical waste.

- 4.1. Waste Segregation and Collection:
- Identify: All waste containing STING agonist-17, including the pure compound, solutions, and contaminated labware (e.g., pipette tips, tubes, gloves), must be treated as hazardous chemical waste.
- Segregate: Do not mix STING agonist-17 waste with non-hazardous or other types of waste.
- Containerization:
 - Liquid Waste: Collect in a dedicated, leak-proof, and chemically compatible container. The
 container must be clearly labeled as "Hazardous Waste" and include the chemical name
 ("STING agonist-17") and its approximate concentration.
 - Solid Waste: Collect contaminated solid waste, such as gloves, weighing paper, and pipette tips, in a separate, clearly labeled, puncture-resistant container.
- Keep Containers Closed: Ensure waste containers are kept closed except when adding waste.

4.2. Waste Disposal:



- EHS Guidelines: All waste must be disposed of through your institution's Environmental Health and Safety (EHS) department, following all local, state, and federal regulations.
- Documentation: Maintain accurate records of all disposed hazardous waste, in line with regulatory requirements.

Visual Guides

STING Signaling Pathway

The following diagram illustrates the cGAS-STING signaling pathway, which is activated by STING agonists.



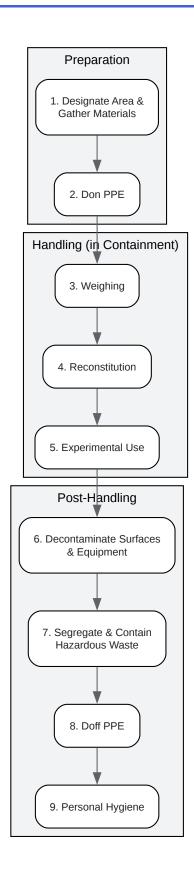
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Caption: The cGAS-STING signaling pathway.

Safe Handling Workflow for STING Agonist-17

This diagram outlines the key stages for the safe handling of potent compounds like **STING agonist-17**.





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Caption: Workflow for Safe Handling of Potent Compounds.



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